Application Notes and Protocols for ThioFluor 623 in Live Cell Imaging

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Compound of Interest

Compound Name:	*ThioFluor 623*
Cat. No.:	*B592619*

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Introduction

ThioFluor 623 is a fluorescent probe designed for the selective detection of thiols in live cells. The probe operates on a "turn-on" mechanism, remaining essentially non-fluorescent until it reacts with thiol groups. This reaction leads to a significant increase in fluorescence intensity, offering a high signal-to-noise ratio for imaging intracellular thiols such as glutathione (GSH), cysteine (Cys), and homocysteine (HCys).[1][2] These thiols play a critical role in maintaining cellular redox homeostasis, and their dysregulation is implicated in various diseases, including cancer, neurodegenerative disorders, and cardiovascular disease.[1] **ThioFluor 623** is a cell-permeable compound, allowing for the direct visualization and quantification of thiol dynamics in living cells.[1][3]

Principle of Detection

ThioFluor 623's mechanism relies on the cleavage of a 2,4-dinitrobenzenesulfonyl protecting group by a thiol nucleophile. In its native state, the probe's fluorescence is quenched. Upon reaction with a thiol, the protecting group is removed, releasing a highly fluorescent reporter

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molecule with an emission maximum at 623 nm. This reaction is highly selective for thiols over other biological nucleophiles like amines and alcohols.

Quantitative Data Summary

Property	Value	Reference
Excitation Maximum (λex)	563 nm	
Emission Maximum (λem)	623 nm	
Molecular Weight	678.67 g/mol	
Solubility	Soluble in DMSO and DMF	
Recommended Working Concentration	5-10 µM	
Fluorescence Increase Upon Reaction	Up to 120-fold	

Experimental Protocols

Reagent Preparation

1.1. Stock Solution Preparation:

- Prepare a 1-10 mM stock solution of **ThioFluor 623** in anhydrous dimethyl sulfoxide (DMSO).
- Vortex thoroughly to ensure the compound is fully dissolved.
- Store the stock solution at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

1.2. Working Solution Preparation:

- On the day of the experiment, dilute the stock solution in a serum-free cell culture medium or a suitable buffer (e.g., Hanks' Balanced Salt Solution, HBSS) to the desired final working concentration (typically 5-10 µM).
- It is recommended to prepare the working solution fresh for each experiment.

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Live Cell Staining and Imaging

2.1. Cell Preparation:

- Seed cells on a suitable imaging vessel (e.g., glass-bottom dishes, chamber slides) at a density that will result in 50-70% confluency on the day of the experiment.
- Allow cells to adhere and grow overnight in a humidified incubator at 37°C with 5% CO2.

2.2. Staining Protocol:

- Remove the cell culture medium from the imaging vessel.
- Wash the cells once with a warm, serum-free medium or buffer.
- Add the freshly prepared **ThioFluor 623** working solution to the cells.
- Incubate the cells for 15-60 minutes at 37°C, protected from light. The optimal incubation time may vary depending on the cell type and experimental conditions and should be determined empirically.
- After incubation, remove the staining solution.
- Wash the cells two to three times with a warm imaging buffer (e.g., HBSS or phenol red-free medium) to remove any unbound probe.
- Add fresh imaging buffer to the cells for imaging.

2.3. Fluorescence Microscopy:

- Image the cells using a fluorescence microscope equipped with appropriate filter sets for detecting red fluorescence.
- Excitation: A filter set with an excitation wavelength around 560 nm (e.g., 561 nm laser line or a 540-580 nm bandpass filter).
- Emission: A filter set with an emission wavelength centered around 620 nm (e.g., a 600-640 nm bandpass filter).

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- Acquire images using a cooled CCD or sCMOS camera for optimal sensitivity.
- To minimize phototoxicity, use the lowest possible excitation light intensity and exposure time that provides a sufficient signal-to-noise ratio.

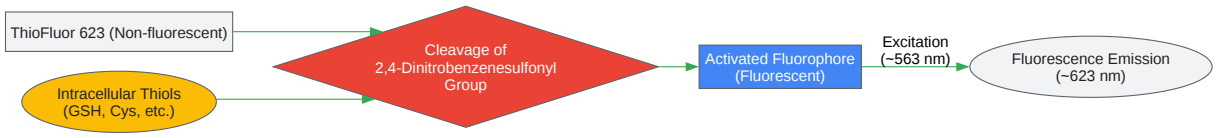
Control Experiment: Thiol Depletion

To confirm the specificity of **ThioFluor 623** for intracellular thiols, a control experiment using a thiol-reactive compound like N-methylmaleimide (NMM) can be performed.

- Prepare cells as described in section 2.1.
- Pre-treat the cells with an excess of NMM (e.g., 1 mM) for 30 minutes at 37°C to deplete intracellular free thiols.
- Wash the cells thoroughly with a serum-free medium to remove the NMM.
- Proceed with the **ThioFluor 623** staining protocol as described in section 2.2.
- Cells pre-treated with NMM should exhibit significantly reduced fluorescence compared to untreated cells, confirming that the signal from **ThioFluor 623** is dependent on the presence of intracellular thiols.

Visualizations

Signaling Pathway Diagram



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Caption: Mechanism of **ThioFluor 623** activation by intracellular thiols.

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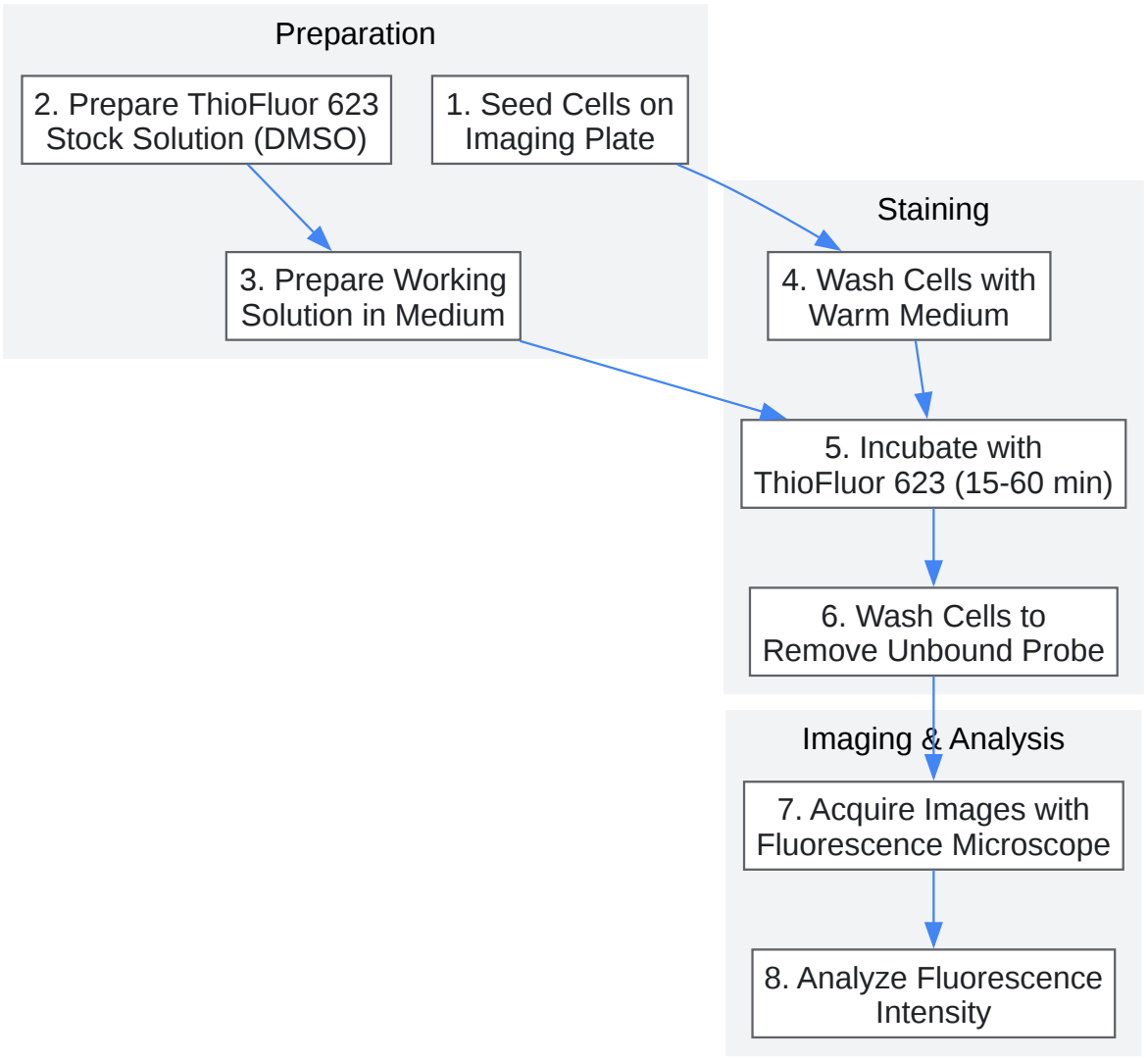
Experimental Workflow Diagram



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Caption: Workflow for live cell imaging with **ThioFluor 623**.

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